

The Emergence of Tasronetide: A Neuroprotective Peptide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Tasronetide*

Cat. No.: *B15544732*

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[City, State] – [Date] – A novel peptide, designated **tasronetide**, has been identified as a potential neuroprotective agent, marking a new area of interest in the ongoing search for therapies targeting neurological disorders. While detailed information remains forthcoming, initial disclosures provide a glimpse into the fundamental characteristics of this newly unveiled molecule.

Currently, **tasronetide** is classified for research purposes only and has not been approved for medical applications. The available data positions it as a peptide with a complex structure, suggesting a sophisticated biological role.

Molecular Profile

Tasronetide is a polypeptide chain composed of 29 amino acid residues. Its primary structure has been elucidated, providing a foundation for further investigation into its synthesis and biological activity.

Identifier	Value
IUPAC Name	Tasronetide
CAS Number	2919567-65-8
Molecular Formula	C138H225N29O47
Molecular Weight	3042.43 g/mol
Amino Acid Sequence	Thr-Leu-Pro-Ala-Ile-Thr-Gly-Leu-Val-Gly-Gly-Val-Gly-Leu-Leu-Leu-Glu-Val-Ile-Val-Glu-Val-Ala-Tyr-Glu-Glu-Glu-Glu-Glu
Sequence Shortening	TLPAITGLVGGVGLLLEVIVEVAYEEEEEE

Discovery and Synthesis

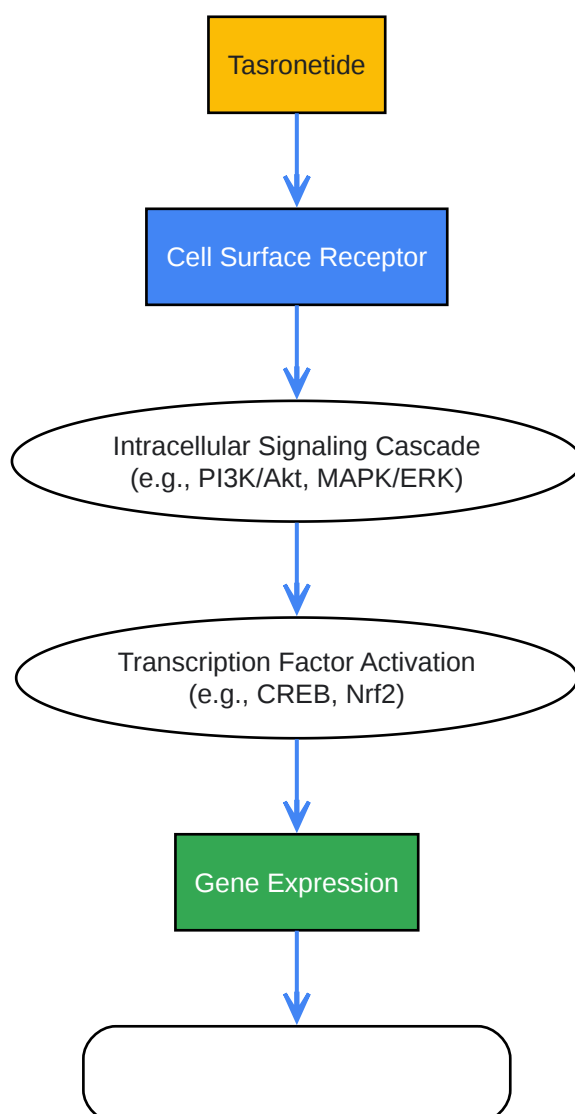
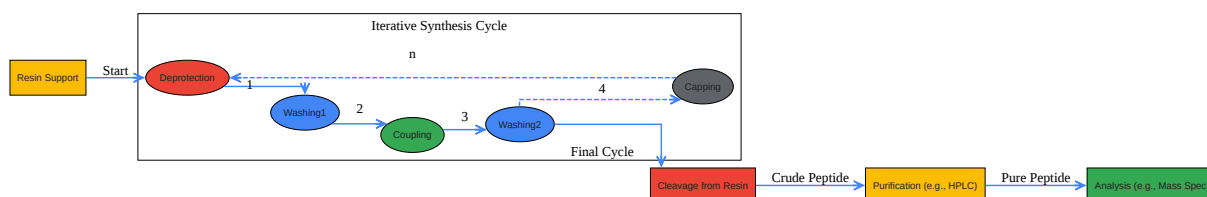
At present, the specific details surrounding the discovery of **tasronetide** have not been publicly disclosed. The process by which this unique amino acid sequence was identified as a potential neuroprotectant is a key area for future scientific publications.

The synthesis of a peptide of this length and complexity is typically achieved through solid-phase peptide synthesis (SPPS). This well-established methodology allows for the sequential addition of amino acids to a growing peptide chain anchored to a solid resin support.

General Solid-Phase Peptide Synthesis (SPPS)

Workflow:

A generalized workflow for the synthesis of a peptide like **tasronetide** would involve the following key stages.



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